Technical Application Note: Regioselective Synthesis of 1-(3,4-Dimethoxy-5-nitrophenyl)ethanone

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Compound of Interest

Compound Name:	*1-(3,4-Dimethoxy-5-nitrophenyl)ethanone*
CAS No.:	*134610-32-5*
Cat. No.:	*B3177147*

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Abstract & Strategic Overview

The synthesis of **1-(3,4-Dimethoxy-5-nitrophenyl)ethanone** (Target B) from 3,4-dimethoxyacetophenone (Acetoveratrone, A) is a critical step in the development of catechol-O-methyltransferase (COMT) inhibitors and other nitrocatechol-based pharmacophores.

The primary challenge in this synthesis is regiocontrol. The starting material contains two activating methoxy groups and one deactivating acetyl group.[1] Standard electrophilic aromatic substitution (EAS) rules predict competition between:

- Position 6 (Major):Para to the 3-OMe group and ortho to the acetyl group. This is the kinetically and thermodynamically favored product (often >85% yield).
- Position 5 (Target):Ortho to the 4-OMe group and meta to the acetyl group. This position benefits from the cooperative meta-directing effect of the acetyl group but suffers from being ortho rather than para to the activating methoxy.

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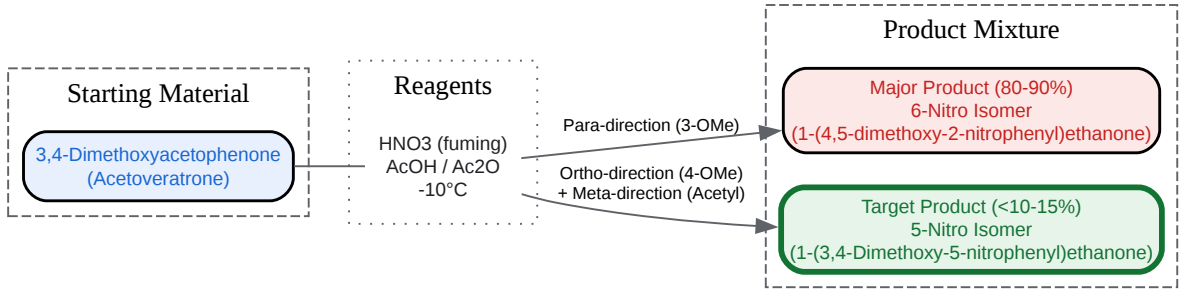
This protocol details the Direct Nitration & Chromatographic Isolation method, which is necessary when strictly starting from 3,4-dimethoxyacetophenone.

Reaction Scheme



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Caption: Regiochemical divergence in the nitration of 3,4-dimethoxyacetophenone.

Experimental Protocol

Materials & Stoichiometry

Reagent	MW (g/mol)	Equiv.	Density	Hazards
3,4-Dimethoxyacetophenone	180.20	1.0	Solid	Irritant
Nitric Acid (Fuming, >90%)	63.01	1.1	1.51 g/mL	Corrosive, Oxidizer
Acetic Anhydride	102.09	Solvent	1.08 g/mL	Corrosive, Flammable
Glacial Acetic Acid	60.05	Solvent	1.05 g/mL	Corrosive

Step-by-Step Procedure

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Step 1: Preparation of Nitrating Agent (Acetyl Nitrate - In Situ)

- Safety: Perform in a fume hood. Exothermic reaction.
- Action: In a 250 mL 3-neck round-bottom flask, charge 30 mL of Acetic Anhydride.
- Cooling: Cool the flask to -10°C using an acetone/dry ice bath or a cryostat.
- Addition: Slowly add Fuming Nitric Acid (1.1 equiv) dropwise over 20 minutes. Maintain internal temperature below 0°C.
  - Mechanism:[2][3][4][5][6][7][8] This generates acetyl nitrate (
    ), a more selective nitrating agent than free nitric acid.

Step 2: Nitration Reaction[3][4][9][10]

- Substrate Preparation: Dissolve 3,4-dimethoxyacetophenone (10 g, 55.5 mmol) in 20 mL of Glacial Acetic Acid.
- Addition: Add the substrate solution dropwise to the cold nitrating mixture over 45 minutes.
- Critical Control:Do not allow temperature to exceed 0°C. Higher temperatures increase dinitration and oxidation byproducts.
- Incubation: Stir at 0°C for 2 hours, then allow to warm to 10°C over 1 hour.

Step 3: Quenching & Isolation

- Quench: Pour the reaction mixture slowly onto 200 g of crushed ice/water with vigorous stirring.
- Precipitation: A yellow precipitate will form. This solid is predominantly the 6-nitro isomer (Major).
- Filtration: Filter the solid.[1]
  - Solid Fraction: Contains mostly 6-nitro isomer. (Save for other uses or discard if not needed).

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- Filtrate (Liquid): Contains the dissolved 5-nitro isomer (Target) along with residual 6-nitro isomer and acetic acid.

Step 4: Extraction & Purification (Target Isolation)

- Extraction: Extract the aqueous filtrate with Dichloromethane (DCM) (3 x 50 mL).
- Wash: Wash combined organics with Sat. NaHCO3 (to remove acid) and Brine. Dry over MgSO4 and concentrate in vacuo.
- Chromatography (Crucial): The residue will be a mixture. Purify via Flash Column Chromatography.
  - Stationary Phase: Silica Gel (230-400 mesh).
  - Mobile Phase: Gradient of Hexanes:Ethyl Acetate (Start 90:10 -> End 70:30).
  - Elution Order: The 6-nitro isomer (less polar due to intramolecular H-bonding between nitro and acetyl) typically elutes first. The 5-nitro isomer (Target) elutes second.

Process Control & Validation

NMR Characterization (Self-Validating System)

Distinguishing the isomers is critical. Use 1H NMR coupling patterns to validate the structure.

Feature	Target: 5-Nitro Isomer	Major Byproduct: 6-Nitro Isomer
Structure	Nitro at C5 (Meta to Acetyl)	Nitro at C6 (Ortho to Acetyl)
Aromatic Protons	H2 and H6 are Meta to each other.	H2 and H5 are Para to each other.
Coupling (J)	Doublets with J ~ 2.0 Hz	Singlets (J ~ 0 Hz)
Shift	H6 is deshielded by Nitro (ortho).	H5 is deshielded by Nitro (ortho).

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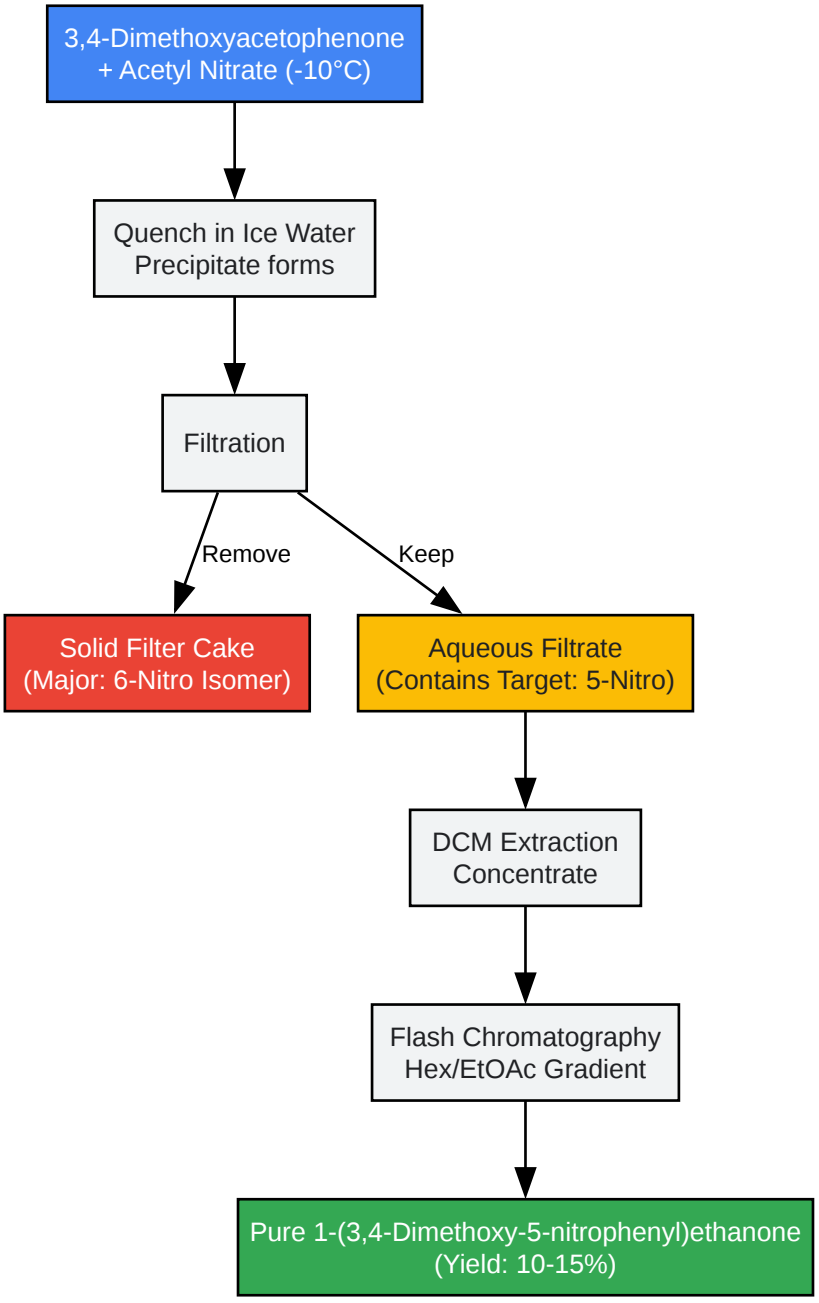
Diagnostic Signal for Target: Look for two aromatic doublets with a small meta-coupling constant (~2 Hz). If you see two singlets, you have the 6-nitro isomer.

Workflow Diagram



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Caption: Operational workflow emphasizing the isolation of the minor 5-nitro isomer from the filtrate.

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Expert Insights & Troubleshooting

The "Acetovanillone" Alternative

If the low yield (~10-15%) of the direct nitration is unacceptable for your scale, you must alter the synthetic route.

- Route: Nitration of Acetovanillone (4-hydroxy-3-methoxyacetophenone) followed by Methylation.
- Logic: The free phenol (-OH) in acetovanillone is a much stronger director than the methoxy or acetyl groups. It directs nitration ortho to itself (Position 5).
- Outcome: This route yields 5-nitroacetovanillone as the major product (>80%), which is then easily methylated (MeI/K2CO3) to give the target **1-(3,4-Dimethoxy-5-nitrophenyl)ethanone** in high overall yield.

Common Pitfalls

- Temperature Spikes: If the nitration temp exceeds 0°C, the acetyl group can be cleaved (ip-substitution) or oxidized to the benzoic acid.
- Misidentification: Relying solely on melting point is risky as the isomers have similar ranges. Always use NMR coupling constants (Meta-coupling vs. Singlets) for confirmation.

References

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- ChemicalBook.1-(4,5-DIMETHOXY-2-NITRO-PHENYL)-ETHANONE Synthesis and Properties. (2026).[11]
- Sigma-Aldrich.Product Specification: **1-(3,4-Dimethoxy-5-nitrophenyl)ethanone**.[13]
- PubChem.Compound Summary: **1-(3,4-dimethoxy-5-nitrophenyl)ethanone** (CID 4151473).[14]

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